

Elmycin D: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Elmycin D*
Cat. No.: *B15565326*

[Get Quote](#)

Abstract

Elmycin D is a hydroquinone antibiotic belonging to the angucycline class of natural products. [1][2] Isolated from the bacterium *Streptomyces cellulosa* ssp. *griseoincarnatus*, it presents a unique chemical scaffold that has garnered interest within the scientific community.[3] This document provides a comprehensive technical overview of **Elmycin D**, consolidating available data on its chemical structure, physicochemical properties, and biological activities. It is intended to serve as a foundational resource for researchers in natural product chemistry, microbiology, and drug discovery.

Chemical Structure and Properties

Elmycin D is a polyketide-derived compound characterized by a tetracyclic benz[a]anthracene framework. Its chemical identity has been established through spectroscopic methods, although detailed structural elucidation from primary literature remains a key area for further investigation.

Chemical Identifiers

Property	Value	Reference
CAS Number	169107-03-3	[3]
Molecular Formula	C ₁₉ H ₂₀ O ₅	[3]
Molecular Weight	328.36 g/mol	[3]
SMILES	<chem>O[C@]12--INVALID-LINK-- =C3[C@@H]2O)O ([H])C4=C(C--INVALID-LINK-- C)C=C1</chem>	[3]

Physicochemical Properties

Quantitative data on the physicochemical properties of **Elmycin D** are not extensively reported in publicly accessible literature. The provided SMILES string suggests the presence of multiple chiral centers, hydroxyl groups, and a ketone moiety, which would influence its solubility, polarity, and reactivity. Further experimental characterization is required to fully elucidate these properties.

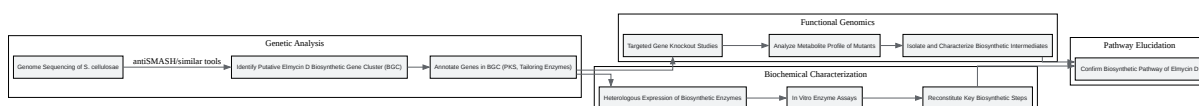
Biological Activity

Elmycin D is classified as an antibiotic, indicating its potential to inhibit the growth of or kill microorganisms.[3] However, specific details regarding its spectrum of activity, potency, and mechanism of action are not well-documented in the available scientific literature. While related angucycline antibiotics have shown a range of biological activities, including antibacterial and antitumor effects, the specific profile of **Elmycin D** remains an area for active research.

Biosynthesis

The biosynthesis of **Elmycin D** in *Streptomyces cellulosae* ssp. *griseoincarnatus* is of significant interest for understanding the enzymatic machinery involved in the construction of complex natural products. The foundational work by Gerlitz et al. (1995) provides initial insights into the biosynthetic pathway of novel "Emycins" from a mutant strain of this bacterium.[3]

A proposed logical workflow for elucidating the biosynthesis of **Elmycin D** is presented below.



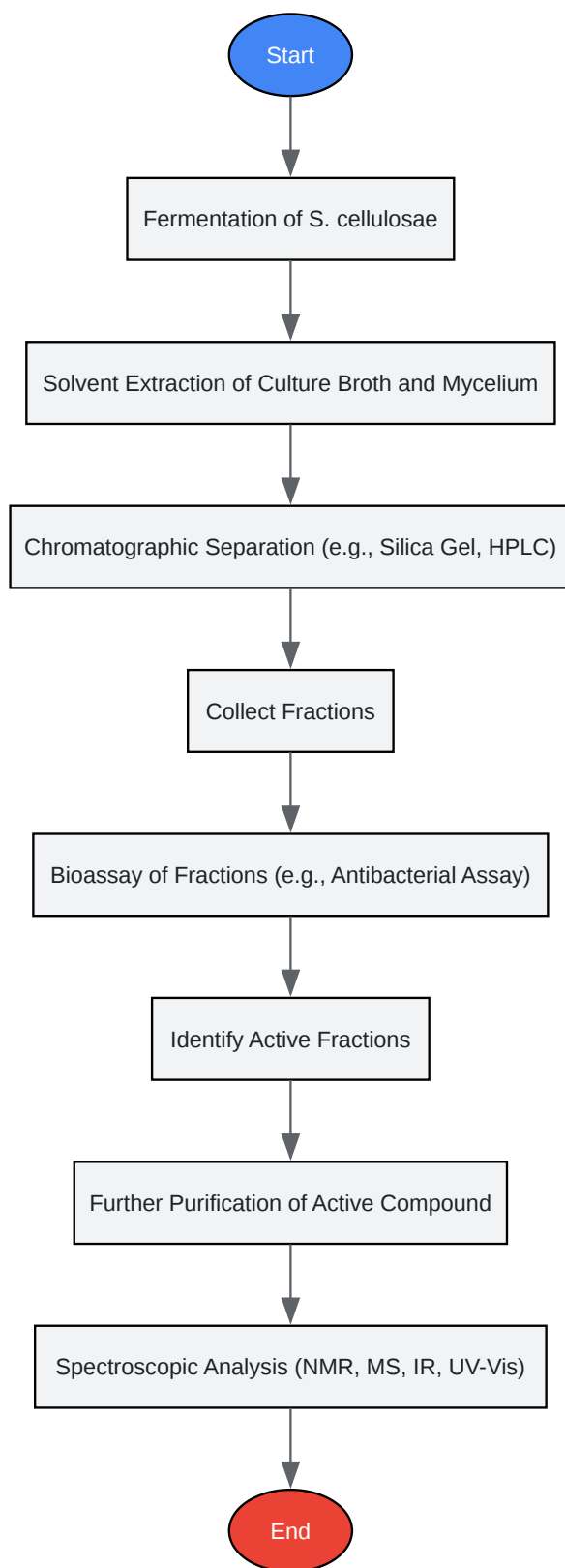
[Click to download full resolution via product page](#)

Caption: Workflow for **Elmycin D** Biosynthesis Elucidation.

Experimental Protocols

Detailed experimental protocols for the isolation, characterization, and biological evaluation of **Elmycin D** are not readily available in the public domain. The primary reference by Gerlitz et al. (1995) would be the most likely source for the original methodologies. However, a generalized protocol for the isolation and analysis of secondary metabolites from *Streptomyces* can be outlined.

General Protocol for Isolation and Analysis



[Click to download full resolution via product page](#)

Caption: Generalized Isolation and Analysis Protocol.

Future Directions

Elmycin D represents an intriguing natural product with potential as an antibiotic. To fully realize its therapeutic and scientific value, several key areas of research need to be addressed:

- **Definitive Structural Elucidation:** A comprehensive spectroscopic analysis and publication of the detailed structural data of **Elmycin D** are paramount.
- **Total Synthesis:** The chemical synthesis of **Elmycin D** would confirm its structure and provide access to analogs for structure-activity relationship (SAR) studies.
- **Biological Profiling:** A thorough evaluation of the antibacterial spectrum of **Elmycin D**, including its activity against clinically relevant and drug-resistant pathogens, is essential. Determination of Minimum Inhibitory Concentrations (MICs) is a critical first step.
- **Mechanism of Action Studies:** Investigating the molecular target and mechanism by which **Elmycin D** exerts its antibiotic effect will be crucial for its development as a potential therapeutic agent.
- **Biosynthetic Pathway Characterization:** A complete elucidation of the **Elmycin D** biosynthetic gene cluster and the functions of the involved enzymes could enable biosynthetic engineering approaches to produce novel and improved analogs.

Conclusion

Elmycin D is a structurally interesting angucycline antibiotic with underexplored potential. This technical guide consolidates the currently available information and highlights the significant knowledge gaps that present exciting opportunities for future research. Further investigation into its chemical synthesis, biological activity, and biosynthesis is warranted to unlock the full potential of this natural product.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [3. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- To cite this document: BenchChem. [Elmycin D: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15565326/docs#elmycin-d-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b15565326/docs#elmycin-d-a-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check